

A Comparative Analysis of Hydroxychloroquine and its Carboxylic Acid Derivative

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Compound of Interest

Compound Name: **Hydroxychloroquine Acid**

Cat. No.: **B13418141**

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An initial search for "**Hydroxychloroquine Acid**" reveals that it is not a recognized therapeutic agent but is available from chemical suppliers as a distinct chemical entity, specifically a carboxylic acid derivative of Hydroxychloroquine. This guide, therefore, clarifies the distinction between Hydroxychloroquine, a widely used medication, and its carboxylic acid derivative, which is primarily a research chemical or impurity. Due to the lack of clinical and extensive experimental data on "**Hydroxychloroquine Acid**," a direct comparison of performance is not feasible.

This publication will focus on providing a comprehensive overview of Hydroxychloroquine, including its physicochemical properties, mechanism of action, and relevant experimental data, while also defining "**Hydroxychloroquine Acid**" to address the initial query.

Defining the Compounds

Hydroxychloroquine is an antimalarial and immunomodulatory drug.^{[1][2]} Chemically, it is (RS)-2-[{4-[(7-chloroquinolin-4-yl)amino]pentyl}(ethyl)amino]ethanol.^[1] It is commonly administered orally as hydroxychloroquine sulfate.^[1]

"**Hydroxychloroquine Acid**" is the IUPAC name for 2-((7-Chloroquinolin-4-yl)amino)-5-(ethyl(2-hydroxyethyl)amino)pentanoic acid.^[3] This compound is a carboxylic acid derivative of Hydroxychloroquine. It is listed by chemical suppliers with the CAS Number 645406-24-2 and a molecular formula of C₁₈H₂₄ClN₃O₃.^{[3][4][5][6]}

Physicochemical Properties

A comparison of the fundamental physicochemical properties of Hydroxychloroquine and its carboxylic acid derivative highlights their structural differences.

Property	Hydroxychloroquine	"Hydroxychloroquine Acid"
IUPAC Name	(RS)-2-[(4-[(7-chloroquinolin-4-yl)amino]pentyl)(ethyl)amino]ethanol	2-((7-Chloroquinolin-4-yl)amino)-5-(ethyl(2-hydroxyethyl)amino)pentanoic acid
Molecular Formula	C18H26ClN3O	C18H24ClN3O3
Molar Mass	335.88 g·mol ⁻¹ [1]	365.85 g/mol [3] [5]
CAS Number	118-42-3 [1]	645406-24-2 [3] [4] [5]

Hydroxychloroquine: A Detailed Profile

Given its extensive use and research, the following sections provide a detailed overview of Hydroxychloroquine.

Mechanism of Action

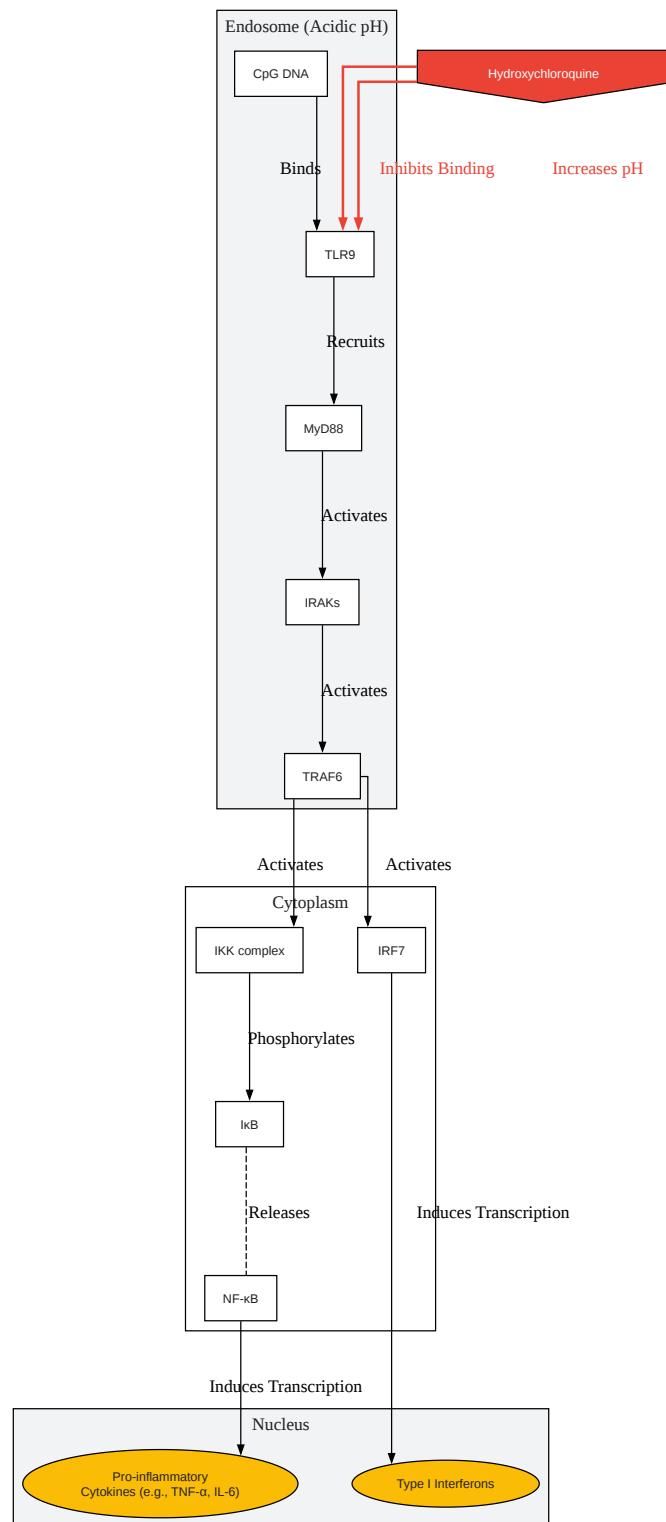
Hydroxychloroquine is a weak base that accumulates in acidic intracellular compartments like lysosomes, increasing their pH.[\[7\]](#)[\[8\]](#)[\[9\]](#) This disruption of lysosomal function is central to its therapeutic effects. Key mechanisms include:

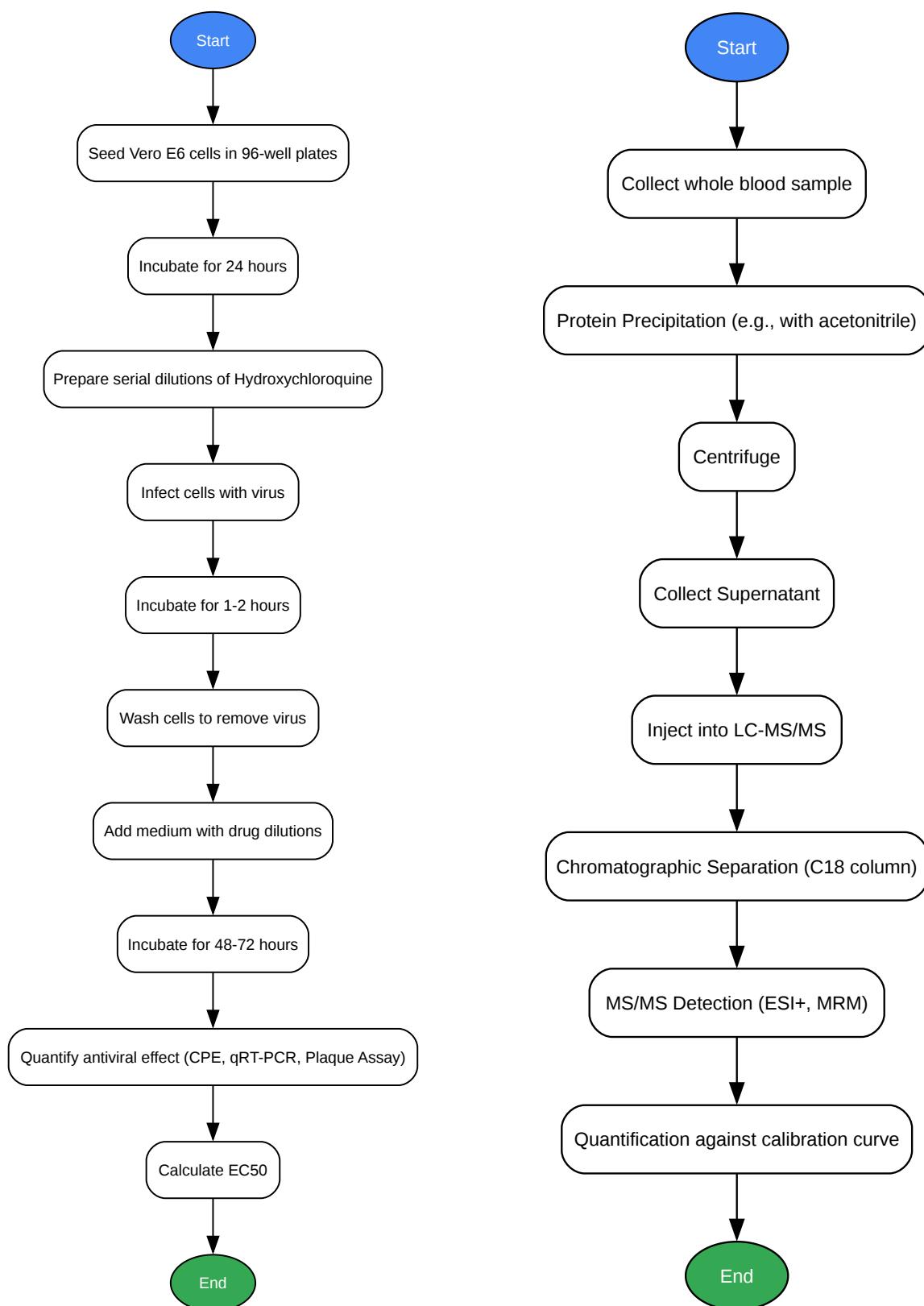
- Inhibition of Antigen Presentation: By increasing lysosomal pH, Hydroxychloroquine interferes with the processing of antigens and their presentation by major histocompatibility complex (MHC) class II molecules to T cells, thereby dampening the immune response.[\[7\]](#)[\[8\]](#)
- Inhibition of Toll-Like Receptor (TLR) Signaling: It inhibits TLRs, particularly TLR7 and TLR9, which are involved in the recognition of nucleic acids and the subsequent production of pro-inflammatory cytokines like TNF- α , IL-1, and IL-6.[\[7\]](#)[\[8\]](#)
- Interference with Autophagy: The drug disrupts the process of autophagy, a cellular degradation pathway, which can be a survival mechanism for some pathogens.[\[8\]](#)[\[9\]](#)

- Antimalarial Action: In the malaria parasite, Hydroxychloroquine concentrates in the food vacuole, preventing the detoxification of heme, which is toxic to the parasite.[\[7\]](#)

Signaling Pathway

The immunomodulatory effects of Hydroxychloroquine are largely attributed to its interference with TLR signaling pathways. The diagram below illustrates the inhibition of TLR9 signaling by Hydroxychloroquine.



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